

Unveiling Biotin N-(bromoacetyl)hydrazide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Biotin N-(bromoacetyl)hydrazide

Cat. No.: B15550138

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **Biotin N-(bromoacetyl)hydrazide**, a crucial reagent for researchers, scientists, and drug development professionals. This document outlines its chemical properties, and potential applications, and provides a foundational experimental workflow for its use in affinity labeling.

Core Properties of Biotin N-(bromoacetyl)hydrazide

Biotin N-(bromoacetyl)hydrazide is a derivative of biotin, a B vitamin, functionalized with a bromoacetyl group. This modification introduces a reactive moiety that can specifically target sulfhydryl groups on cysteine residues within proteins, making it a valuable tool for covalent labeling and affinity-based proteomics studies.

Property	Value
Molecular Weight	379.27 g/mol
Chemical Formula	C ₁₂ H ₁₉ BrN ₄ O ₃ S
CAS Number	57170-18-0

Applications in Research and Drug Development

The primary application of **Biotin N-(bromoacetyl)hydrazide** lies in its ability to act as an affinity label. The bromoacetyl group forms a stable covalent bond with the sulfhydryl group of cysteine residues under physiological conditions. The biotin moiety then serves as a high-affinity handle for the detection, purification, and identification of the labeled proteins using streptavidin-based techniques.

Potential applications include:

- **Target Identification and Validation:** Covalently labeling the binding sites of small molecules or drug candidates to identify their protein targets.
- **Enzyme Active Site Mapping:** Probing the structure and function of enzyme active sites by targeting reactive cysteine residues.
- **Protein-Protein Interaction Studies:** Capturing and identifying proteins that interact with a specific cysteine-containing protein of interest.
- **Proteome Profiling:** Enriching and identifying classes of proteins with reactive cysteines.

Experimental Protocol: Affinity Labeling of a Target Protein

The following is a generalized protocol for the affinity labeling of a target protein using **Biotin N-(bromoacetyl)hydrazide**. Optimization of parameters such as concentration, incubation time, and temperature is crucial for each specific application.

Materials:

- **Biotin N-(bromoacetyl)hydrazide**
- Target protein with an accessible cysteine residue
- Reaction buffer (e.g., phosphate-buffered saline, pH 7.2-7.5)
- Quenching reagent (e.g., dithiothreitol or β -mercaptoethanol)

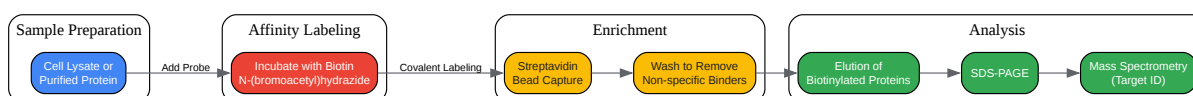
- Streptavidin-agarose beads
- Wash buffers
- Elution buffer
- SDS-PAGE and Western blotting reagents

Procedure:

- Protein Preparation: Dissolve the purified target protein in the reaction buffer to a final concentration of 1-10 μM .
- Labeling Reaction: Add **Biotin N-(bromoacetyl)hydrazide** (from a stock solution in DMSO) to the protein solution to a final concentration of 10-100 μM .
- Incubation: Incubate the reaction mixture at room temperature for 1-4 hours or at 4°C overnight.
- Quenching: Stop the reaction by adding a quenching reagent to a final concentration of 1-10 mM to consume any unreacted **Biotin N-(bromoacetyl)hydrazide**.
- Enrichment of Labeled Protein: Add streptavidin-agarose beads to the quenched reaction mixture and incubate for 1-2 hours at 4°C with gentle rotation to capture the biotinylated protein.
- Washing: Pellet the beads by centrifugation and wash them extensively with wash buffers to remove non-specifically bound proteins.
- Elution: Elute the biotinylated protein from the beads using an appropriate elution buffer (e.g., containing a high concentration of free biotin or by boiling in SDS-PAGE sample buffer).
- Analysis: Analyze the eluted proteins by SDS-PAGE followed by Coomassie staining or Western blotting using an anti-biotin antibody or streptavidin-HRP conjugate. Further analysis by mass spectrometry can be performed to identify the labeled protein and the specific site of modification.

Experimental Workflow: Target Identification using Affinity Labeling

The following diagram illustrates a typical workflow for identifying the protein targets of a small molecule using **Biotin N-(bromoacetyl)hydrazide** as a chemical probe.



[Click to download full resolution via product page](#)

Workflow for target identification using **Biotin N-(bromoacetyl)hydrazide**.

- To cite this document: BenchChem. [Unveiling Biotin N-(bromoacetyl)hydrazide: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550138/docs#unveiling-biotin-n-bromoacetyl-hydrazide-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15550138/docs#unveiling-biotin-n-bromoacetyl-hydrazide-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)